

In-Depth Technical Guide to the Material Safety of Pentaethylene Glycol Dichloride

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Compound of Interest

Compound Name: *1,14-Dichloro-3,6,9,12-tetraoxatetradecane*

Cat. No.: *B123918*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available information. A comprehensive, officially recognized Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for Pentaethylene glycol dichloride with complete quantitative data is not readily available in the public domain. This substance should be handled with extreme caution as if it were hazardous, pending thorough experimental evaluation.

Chemical Identification

Pentaethylene glycol dichloride is a chlorinated derivative of pentaethylene glycol. It is primarily used as a synthetic intermediate in chemical research, notably in the preparation of crown ethers.^{[1][2]} Its utility in research settings necessitates a clear understanding of its material safety profile.

Identifier	Value	Source
Chemical Name	Pentaethylene glycol dichloride	N/A
CAS Number	5197-65-9	[1][3][4]
Molecular Formula	C ₁₀ H ₂₀ Cl ₂ O ₄	[4]
Molecular Weight	275.17 g/mol	[4]
Synonyms	1,14-Dichloro-3,6,9,12-tetraoxatetradecane	[4]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of Pentaethylene glycol dichloride are largely unpublished. The available qualitative descriptions are summarized below.

Property	Value	Source
Appearance	Colorless to pale yellow liquid/oil	[5]
Odor	Data not available	N/A
Solubility	Soluble in many organic solvents such as ether, benzene, and acetone. Slightly soluble in Chloroform and Ethyl Acetate.	[5]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Density	Data not available	N/A
Vapor Pressure	Data not available	N/A
Flash Point	Data not available	N/A
Autoignition Temperature	Data not available	N/A

Hazard Identification and Classification

A complete hazard assessment for Pentaethylene glycol dichloride has not been published. No GHS pictograms, signal words, or hazard statements are available.[3] However, it is described as a potentially corrosive compound, and contact with skin and eyes should be avoided, as well as ingestion and inhalation.[5]

Hazard Category	Classification	Source
GHS Classification	Data not available	[3]
Acute Toxicity (Oral)	Data not available	N/A
Acute Toxicity (Dermal)	Data not available	N/A
Acute Toxicity (Inhalation)	Data not available	N/A
Skin Corrosion/Irritation	Data not available	N/A
Eye Damage/Irritation	Data not available	N/A
Carcinogenicity	Data not available	N/A

Toxicological and Ecotoxicological Data

No quantitative toxicological or ecotoxicological data for Pentaethylene glycol dichloride were found in the searched resources.

Endpoint	Value	Species	Source
LD ₅₀ (Oral)	Data not available	N/A	N/A
LD ₅₀ (Dermal)	Data not available	N/A	N/A
LC ₅₀ (Inhalation)	Data not available	N/A	N/A
Aquatic Toxicity	Data not available	N/A	N/A

General Experimental Protocols for Safety Assessment

Given the absence of specific data for Pentaethylene glycol dichloride, this section outlines the standard methodologies used to determine key safety parameters, as would be required for a complete SDS. These protocols are based on internationally recognized standards, such as the OECD Guidelines for the Testing of Chemicals.[\[6\]](#)[\[7\]](#)

Flash Point Determination

The flash point is a critical measure of the flammability of a liquid. Standard methods involve heating the substance and introducing an ignition source to determine the lowest temperature at which vapors will ignite.

- Pensky-Martens Closed-Cup Method (ASTM D93): This is one of the most common methods for determining the flash point of petroleum products and other liquids.[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - A brass test cup is filled with the sample to a specified level.
 - The cup is heated at a slow, constant rate, and the sample is stirred to ensure temperature uniformity.
 - An ignition source (a small flame) is periodically directed into the vapor space of the cup.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a brief flash.[\[11\]](#)
- Cleveland Open-Cup Method (ASTM D92): This method is used for less volatile substances with higher flash points.[\[11\]](#)
 - The sample is placed in an open cup and heated at a specified rate.
 - A test flame is passed horizontally across the surface of the liquid at regular temperature intervals.
 - The temperature at which a distinct flash is observed across the surface is recorded as the flash point.[\[11\]](#)

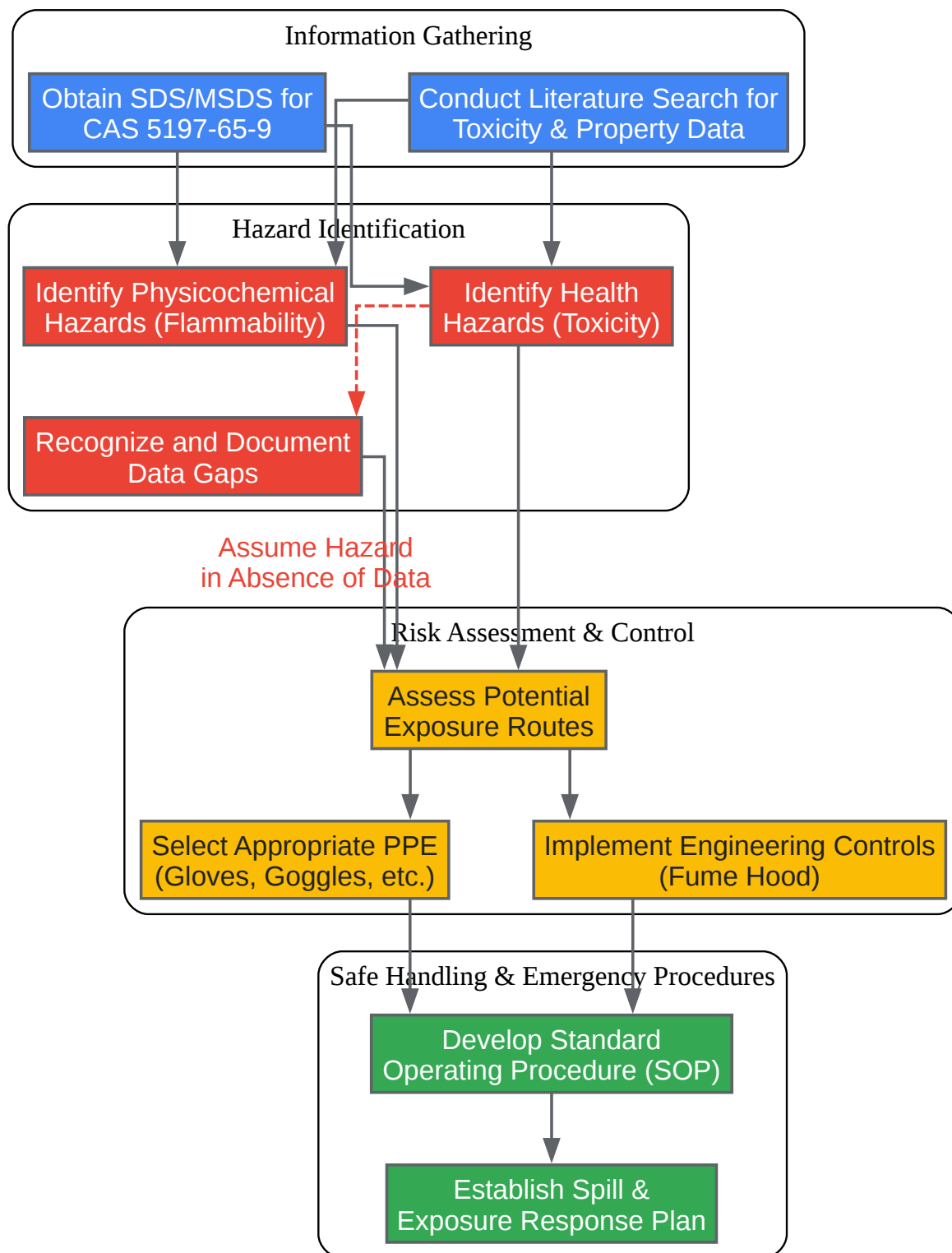
Acute Oral Toxicity (LD₅₀) Determination

The median lethal dose (LD₅₀) is a standardized measure of the acute toxicity of a substance. It is the dose required to kill 50% of a population of test animals.^[12] General procedures are outlined in OECD Test Guideline 420, 423, and 425.

- General Procedure (based on OECD Guidelines):
 - Animal Selection: Healthy, young adult animals of a specific strain (commonly rats or mice) are used.^[13]
 - Dosing: The test substance is typically administered by oral gavage. Animals are fasted before dosing to ensure gastrointestinal absorption.^[14]
 - Dose-Ranging (Up-and-Down Procedure): A single animal is dosed. If the animal survives, the next animal receives a higher dose. If it dies, the next receives a lower dose. This process continues to zero in on the LD₅₀ value, minimizing the number of animals used.^[15]
 - Observation: Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.^[14]
 - Calculation: The LD₅₀ value is calculated from the results using statistical methods.^[13]

Chemical Safety Assessment Workflow

The following diagram illustrates a logical workflow for assessing the safety of a chemical substance, starting from the initial information gathering to the implementation of safety measures. This process is critical when handling substances with incomplete data like Pentaethylene glycol dichloride.



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Caption: Workflow for chemical safety assessment in the context of incomplete data.

Conclusion and Recommendations

There is a significant lack of publicly available safety and toxicological data for Pentaethylene glycol dichloride (CAS 5197-65-9). While its structure suggests certain chemical reactivities, a formal hazard assessment cannot be completed without experimental data.

Recommendations for handling:

- **Assume Hazard:** In the absence of data, treat Pentaethylene glycol dichloride as a hazardous substance.
- **Engineering Controls:** Always handle this chemical in a well-ventilated fume hood.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. Do not ingest or inhale.
- **Small Quantities:** Work with the smallest quantities necessary for the experimental procedure.
- **Further Testing:** It is strongly recommended that users conduct a thorough risk assessment and, if necessary, commission safety testing before using this chemical on a larger scale.

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